

A Comparative Analysis of the Physical Properties of Decanenitrile and Nonanenitrile

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Compound of Interest

Compound Name: Decanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physical properties of **decanenitrile** and nonanenitrile, two long-chain aliphatic nitriles. The information presented is intended to assist researchers and professionals in understanding the key differences between these compounds, supported by experimental data and methodologies.

Introduction

Decanenitrile (C₁₀H₁₉N) and **nonanenitrile** (C₉H₁₇N) are organic compounds characterized by a nitrile group (-C≡N) attached to a nine and eight-carbon alkyl chain, respectively. This seemingly small difference of a single methylene group (-CH₂) in their hydrocarbon chains leads to discernible variations in their physical properties. These properties are critical in various applications, including their use as solvents, intermediates in organic synthesis, and in the formulation of various chemical products. Understanding these differences is crucial for process optimization, reaction design, and material selection.

Comparative Physical Properties

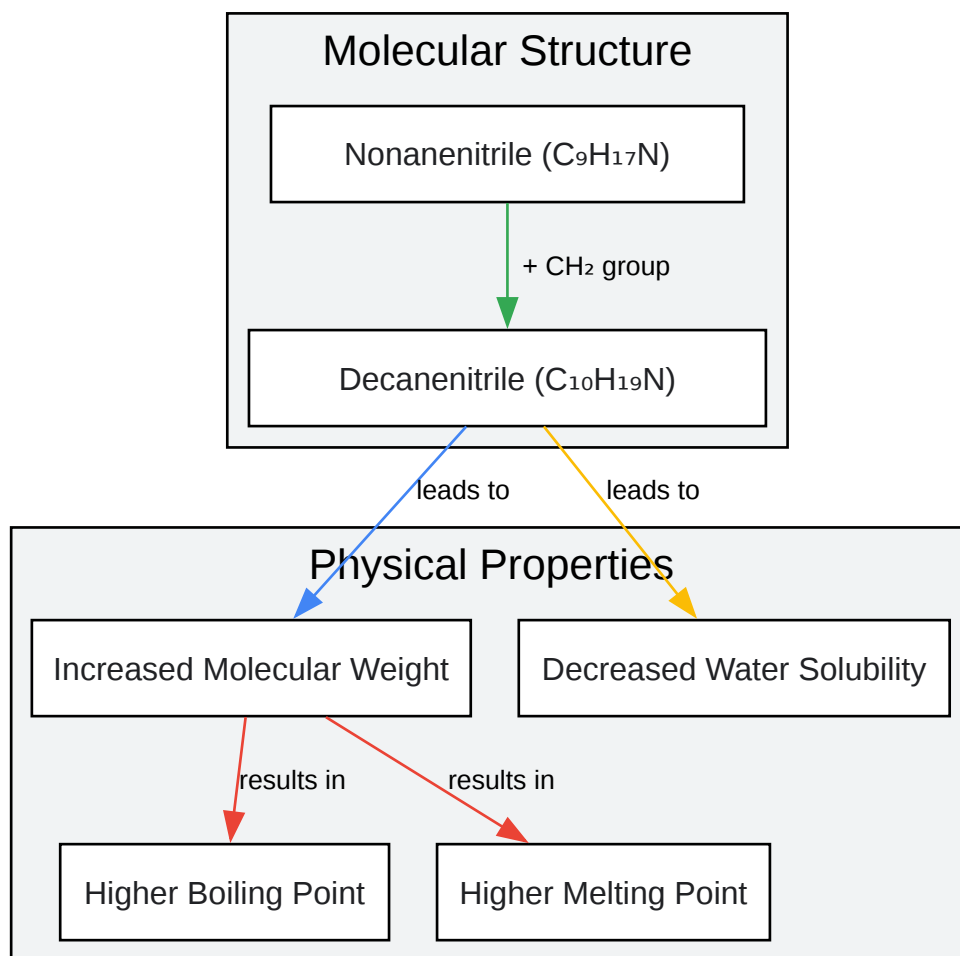
The physical properties of **decanenitrile** and nonanenitrile are summarized in the table below. The data has been compiled from various chemical databases and literature sources.

Property	Decanenitrile	Nonanenitrile
Molecular Formula	C ₁₀ H ₁₉ N[1]	C ₉ H ₁₇ N[2]
Molecular Weight	153.26 g/mol [1]	139.24 g/mol [2]
Boiling Point	241-244 °C[1][3]	~225 °C
Melting Point	-17.9 °C[3]	-29 °C
Density	~0.82 g/cm ³ at 20 °C[3]	~0.8213 g/cm ³
Vapor Pressure	0.032 mmHg at 25 °C (estimated)[3]	0.1 mmHg[2]
Water Solubility	Slightly soluble (23.43 mg/L at 25°C, est.)[3]	Almost insoluble in water[2]
Appearance	Colorless to pale yellow liquid[1][3][4]	Colorless to yellow liquid[2][5][6]

Structure-Property Relationships

The differences in the physical properties of **decanenitrile** and nonanenitrile can be directly attributed to their molecular structures. The addition of a methylene group in **decanenitrile** increases its molecular weight and chain length.

Structure-Property Relationship of Aliphatic Nitriles



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Figure 1: Impact of an additional methylene group on physical properties.

As the homologous series of aliphatic nitriles ascends, the increasing chain length leads to stronger van der Waals forces between molecules. This requires more energy to overcome, resulting in higher boiling and melting points for **decanenitrile** compared to nonanenitrile. Conversely, the longer, nonpolar alkyl chain in **decanenitrile** decreases its solubility in polar solvents like water.

Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physical properties of aliphatic nitriles.

A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating mantle or Bunsen burner, and heat transfer fluid (e.g., mineral oil).
- Procedure:
 - A small amount of the nitrile sample (a few milliliters) is placed in a small test tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the liquid.
 - The test tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
 - The assembly is suspended in a Thiele tube filled with a heat transfer fluid.
 - The side arm of the Thiele tube is gently heated, causing the fluid to circulate and heat the sample uniformly.
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
 - Heating is discontinued, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

The density of liquid nitriles can be determined using a straightforward volumetric and gravimetric approach.

- Apparatus: Graduated cylinder or pycnometer, and an analytical balance.
- Procedure:
 - An empty, clean, and dry graduated cylinder or pycnometer is weighed on an analytical balance.

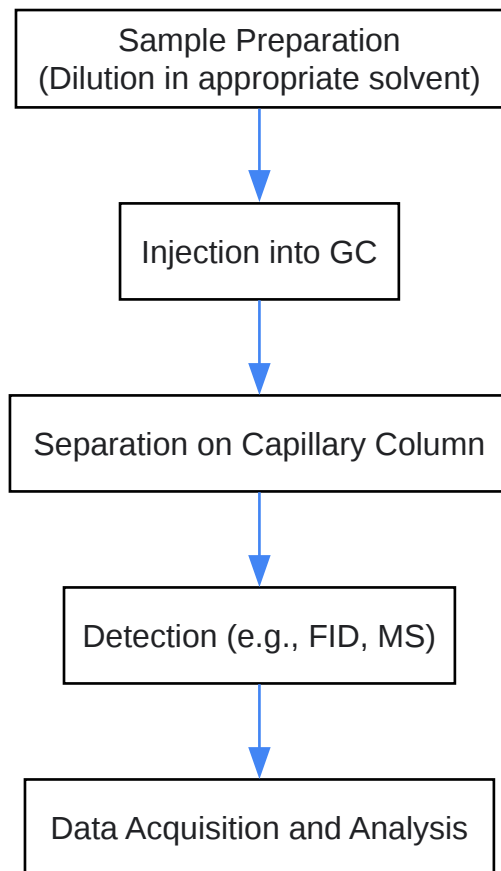
- A known volume of the nitrile is added to the graduated cylinder or pycnometer.
- The graduated cylinder or pycnometer containing the nitrile is reweighed.
- The mass of the nitrile is determined by subtracting the mass of the empty container from the total mass.
- The density is calculated by dividing the mass of the nitrile by its volume.

A qualitative and semi-quantitative assessment of water solubility can be performed through direct observation.

- Apparatus: Test tubes, pipettes, and a vortex mixer.
- Procedure:
 - A small, measured volume of the nitrile is added to a test tube containing a known volume of deionized water.
 - The mixture is agitated vigorously using a vortex mixer for a set period.
 - The mixture is allowed to stand and observe for phase separation.
 - If the nitrile is insoluble, two distinct layers will be visible. The degree of solubility can be estimated by varying the proportions of nitrile and water. For quantitative measurements, techniques such as gas chromatography of the aqueous phase can be employed.

Gas chromatography is a powerful technique for assessing the purity of nitriles and for their quantitative analysis. The following are example parameters for the analysis of **decanenitrile** and nonanenitrile.

General GC Analysis Workflow



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Figure 2: A simplified workflow for Gas Chromatography analysis.

- Instrumentation: A gas chromatograph equipped with a capillary column and a suitable detector (e.g., Flame Ionization Detector - FID, or Mass Spectrometer - MS).
- Example GC Parameters for **Decanenitrile**:
 - Column: BPX-5, 60 m x 0.32 mm x 1 μ m film thickness.
 - Carrier Gas: Helium.
 - Temperature Program: 40°C (4 min hold), then ramp at 2°C/min to 90°C, then 4°C/min to 130°C, and finally 8°C/min to 250°C (10 min hold).
- Example GC Parameters for Nonanenitrile:

- Specific column and temperature programs would be similar to those for **decanenitrile**, with adjustments to the temperature ramp rates and hold times to achieve optimal separation based on its lower boiling point.

DSC is used to measure thermal transitions such as melting and crystallization.

- Apparatus: A Differential Scanning Calorimeter.
- Procedure:
 - A small, weighed sample of the nitrile (typically a few milligrams) is sealed in an aluminum pan.
 - An empty, sealed aluminum pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is subjected to a controlled temperature program, for example, cooling from room temperature to a low temperature (e.g., -50°C) and then heating at a constant rate (e.g., 10°C/min) to a temperature above the expected melting point.
 - The heat flow to the sample relative to the reference is measured as a function of temperature. Endothermic events like melting appear as peaks on the resulting thermogram.

Conclusion

Decanenitrile and nonanenitrile, while structurally very similar, exhibit clear differences in their physical properties, primarily driven by the difference of a single carbon in their alkyl chains.

Decanenitrile's longer chain results in a higher molecular weight, leading to increased boiling and melting points and reduced water solubility compared to nonanenitrile. The experimental protocols outlined provide a basis for the consistent and accurate measurement of these properties, which is essential for their effective application in research and industry.

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